

An In-depth Technical Guide to the Cerium-Nickel (Ce-Ni) Phase Diagram

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium--nickel (1/4)

Cat. No.: B15435425

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive interpretation of the Cerium-Nickel (Ce-Ni) binary phase diagram. The information is curated for researchers and scientists, with a focus on clear data presentation and detailed experimental methodologies.

Introduction to the Cerium-Nickel System

The Cerium-Nickel (Ce-Ni) binary system is of significant interest due to the formation of multiple intermetallic compounds with diverse magnetic and structural properties.

Understanding the phase equilibria is crucial for the development of materials with applications in areas such as hydrogen storage and permanent magnets. The Ce-Ni phase diagram is characterized by the presence of six stable intermetallic compounds: Ce_7Ni_3 , CeNi , CeNi_2 , CeNi_3 , Ce_2Ni_7 , and CeNi_5 .

Invariant Reactions and Phase Equilibria

The Ce-Ni system exhibits several invariant reactions, including eutectic and peritectic transformations. The intermetallic compounds Ce_7Ni_3 , CeNi , and CeNi_5 melt congruently, indicating they transform directly from a solid to a liquid of the same composition. In contrast, CeNi_2 , CeNi_3 , and Ce_2Ni_7 form through peritectic reactions, where a liquid and a solid phase react to form a new solid phase upon cooling.

Table 1: Invariant Reactions in the Cerium-Nickel System

Reaction Type	Temperature (°C)	Liquid Composition (at.% Ni)	Solid Phases in Equilibrium (at.% Ni)
Eutectic	485	26.0	(γ -Ce), Ce ₇ Ni ₃
Eutectic	465	43.0	Ce ₇ Ni ₃ , CeNi
Peritectic	640	62.0	CeNi, CeNi ₂
Peritectic	780	71.0	CeNi ₂ , CeNi ₃
Peritectic	1040	79.0	Ce ₂ Ni ₇ , CeNi ₅
Eutectic	1290	90.5	CeNi ₅ , (Ni)

Table 2: Melting Points and Crystal Structures of Intermetallic Compounds

Compound	Melting Point (°C)	Crystal System	Space Group
Ce ₇ Ni ₃	510 (Congruent)	Hexagonal	P6 ₃ /mcm
CeNi	690 (Congruent)	Orthorhombic	Cmcm
CeNi ₂	810 (Peritectic)	Cubic	Fd-3m
CeNi ₃	850 (Peritectic)	Rhombohedral	R-3m
Ce ₂ Ni ₇	1150 (Peritectic)	Hexagonal	P6 ₃ /mmc
CeNi ₅	1350 (Congruent)	Hexagonal	P6/mmm

Experimental Protocols for Phase Diagram Determination

The determination of the Ce-Ni phase diagram relies on a combination of experimental techniques to identify phase boundaries and the nature of phase transformations.

Sample Preparation

High-purity cerium (99.9%) and nickel (99.99%) are used as starting materials. The elements are typically weighed to the desired compositions and arc-melted on a water-cooled copper hearth under an inert argon atmosphere. To ensure homogeneity, the resulting alloy buttons are flipped and re-melted several times. For equilibration, samples are sealed in quartz tubes under vacuum and annealed at various temperatures for extended periods, followed by quenching in cold water.

Differential Thermal Analysis (DTA)

DTA is employed to determine the temperatures of phase transitions such as eutectic, peritectic, and congruent melting points.

- Apparatus: A high-temperature differential thermal analyzer.
- Sample Preparation: Small pieces of the annealed alloys (typically 50-100 mg) are placed in alumina or tantalum crucibles.
- Procedure:
 - The sample and an inert reference material (e.g., alumina) are heated and cooled at a controlled rate, typically 5-20 K/min.
 - The experiments are conducted under a continuous flow of high-purity argon to prevent oxidation.
 - The temperature difference between the sample and the reference is recorded as a function of temperature. Exothermic and endothermic events, corresponding to phase transformations, are identified from the resulting DTA curves.

X-Ray Diffraction (XRD)

XRD is used to identify the crystal structures of the different phases present in the alloys at various compositions and temperatures.

- Apparatus: A powder X-ray diffractometer.
- Sample Preparation: The annealed and quenched alloy samples are crushed into a fine powder.

- Procedure:
 - The powder sample is mounted on a sample holder.
 - The sample is irradiated with monochromatic X-rays (commonly Cu K α radiation).
 - The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
 - The resulting diffraction patterns are compared with standard crystallographic databases (e.g., the Powder Diffraction File) to identify the phases present. Rietveld refinement can be used for quantitative phase analysis and to determine lattice parameters.

Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDX)

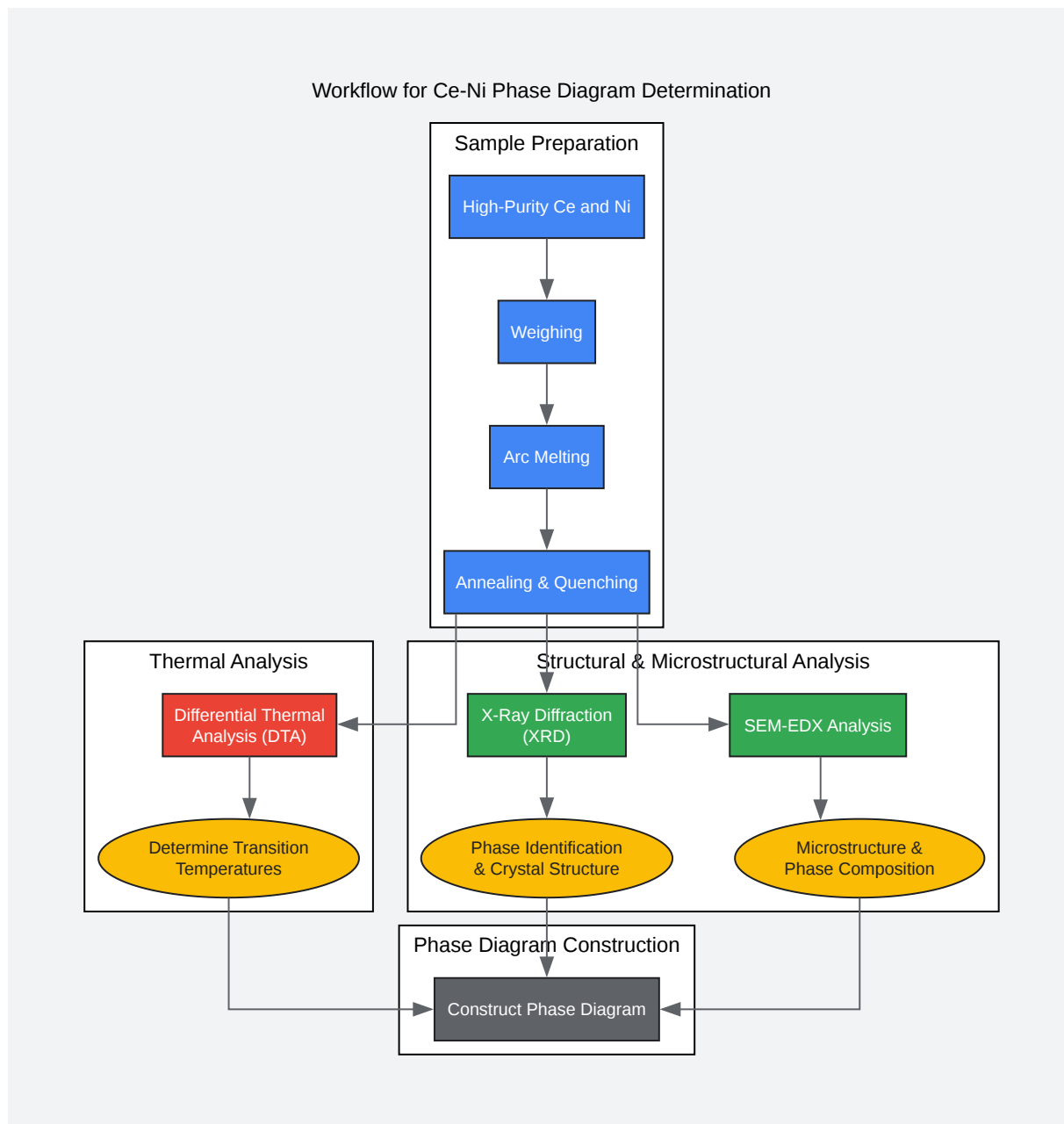
SEM-EDX is utilized to observe the microstructure of the alloys and to determine the chemical composition of the constituent phases.

- Apparatus: A scanning electron microscope equipped with an energy-dispersive X-ray spectrometer.
- Sample Preparation: The annealed samples are mounted in a conductive resin, ground with SiC paper of decreasing grit size, and then polished with diamond paste to a mirror finish. The samples may be etched to reveal the grain boundaries and phase morphology.
- Procedure:
 - The polished sample is placed in the SEM chamber.
 - A high-energy beam of electrons is scanned across the surface of the sample.
 - The signals from backscattered electrons (BSE) are used to generate images that show contrast based on the average atomic number of the phases (heavier elements appear brighter).

- The characteristic X-rays emitted from the sample are collected by the EDX detector to determine the elemental composition of the different phases observed in the microstructure.

Logical Workflow for Phase Diagram Determination

The following diagram illustrates the logical workflow for experimentally determining a binary phase diagram like that of Cerium-Nickel.



[Click to download full resolution via product page](#)

Caption: Workflow for Ce-Ni Phase Diagram Determination.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Cerium-Nickel (Ce-Ni) Phase Diagram]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15435425#cerium-nickel-1-4-phase-diagram-interpretation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com